

# Antibacterial agent 157 stock solution preparation

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** Antibacterial agent 157

Cat. No.: S12861167

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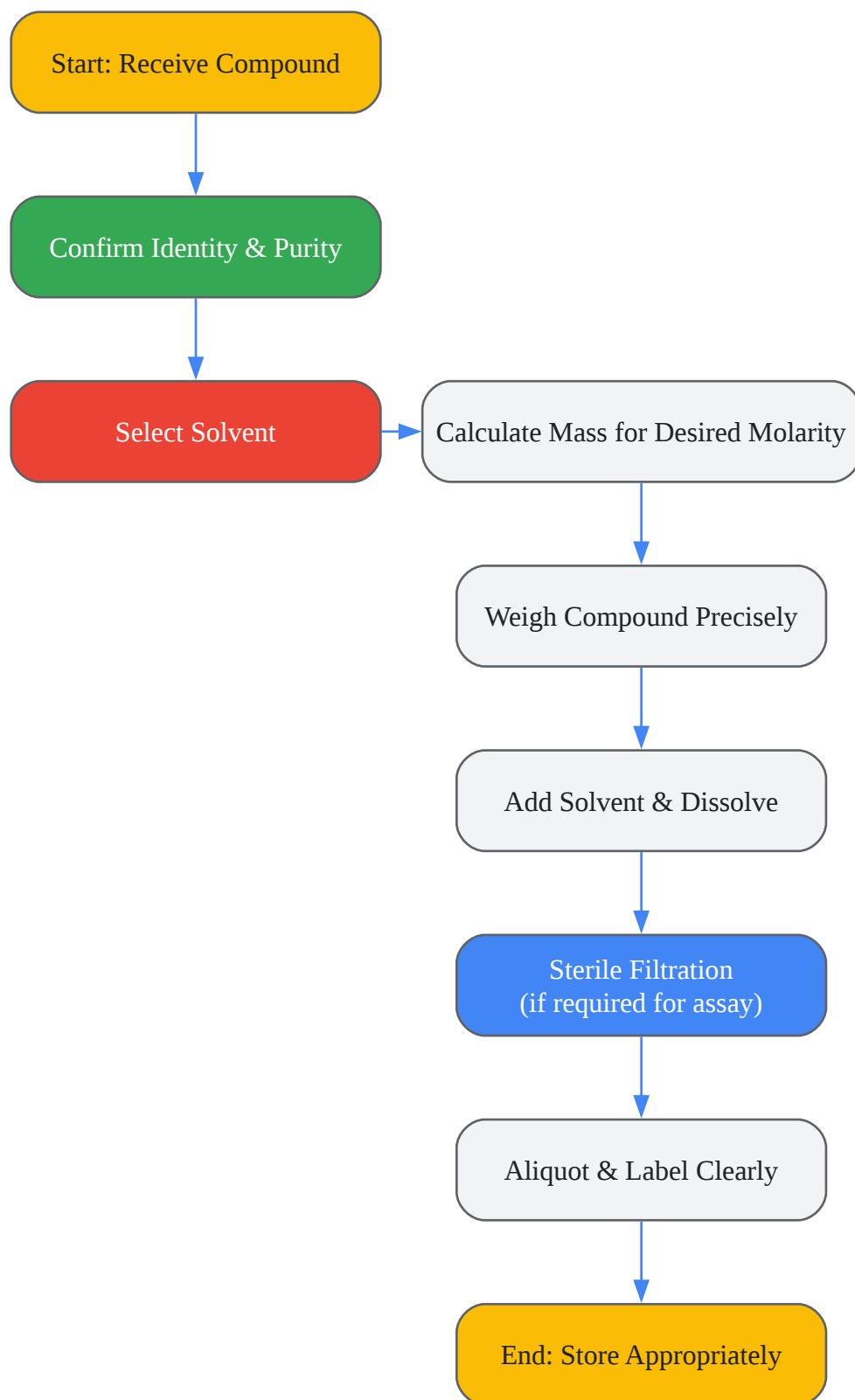
## Chemical Profile of Antibacterial Agent 157

The table below summarizes the available basic chemical information for **Antibacterial agent 157**.

Property	Description
Chemical Name	Antibacterial agent 157 (compound B12) [1]
CAS Number	2573134-85-5 [1]
Molecular Formula	$C_{26}H_{23}BrF_4N_2O_3$ [1]
Molecular Weight	567.37 g/mol [1]
Recommended Storage	Store under recommended conditions in the Certificate of Analysis [1]
Biological Activity	Fungicidal agent; influences protein synthesis of <i>Botrytis cinerea</i> ; for research use only [1]

## Guidance for Protocol Development

In the absence of a published protocol, here is a logical workflow to establish a standard operating procedure for handling this compound.



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Based on the workflow above, here are the key considerations for developing your own detailed protocol:

- **Solvent Selection:** The most critical step. Begin by consulting the supplier's Certificate of Analysis (CoA) for solubility data [1]. Common solvents for initial testing include high-grade **DMSO** for stock solutions. Further dilution into aqueous buffers (e.g., PBS) for working solutions may be necessary, noting that dilution can cause precipitation.
- **Solution Preparation:** Use the provided **Molecular Weight (567.37 g/mol)** to calculate the mass required for your desired molar concentration [1]. For example, to prepare 1 mL of a 10 mM stock solution, you would need:  $(567.37 \text{ g/mol} \times 0.010 \text{ mol/L} \times 0.001 \text{ L}) = 5.67 \text{ mg}$ .
- **Storage and Handling:** The supplier recommends storing "under the recommended conditions in the Certificate of Analysis" [1]. As a general best practice, prepare small **single-use aliquots** to avoid repeated freeze-thaw cycles. Store the aliquots at **-20°C or -80°C**, and protect the solution from light.

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## References

1. Antibacterial agent 157 | Fungicidal Agent [medchemexpress.com]

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### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)